

Application Notes and Protocols: Synthesis of Fluorescent Probes from 8-Bromoquinoline

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Compound of Interest

Compound Name: **8-Bromoquinoline**

Cat. No.: **B100496**

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These application notes provide a comprehensive guide to the synthesis and application of fluorescent probes derived from **8-bromoquinoline**. The quinoline scaffold is a valuable fluorophore in the design of chemosensors due to its favorable photophysical properties and its ability to coordinate with various analytes.^{[1][2][3]} **8-Bromoquinoline** serves as a versatile starting material, allowing for the introduction of diverse functionalities at the 8-position through palladium-catalyzed cross-coupling reactions, primarily the Suzuki-Miyaura and Sonogashira reactions.^{[4][5]} This enables the rational design of probes for a wide range of applications, including the detection of metal ions, reactive oxygen species (ROS), and enzyme activity, as well as for live-cell imaging.^{[1][6][7][8]}

Synthetic Strategies

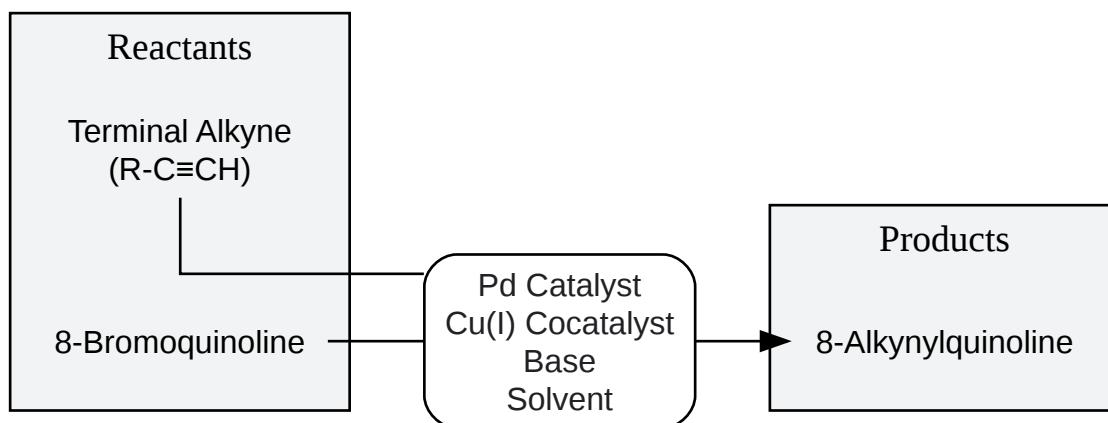
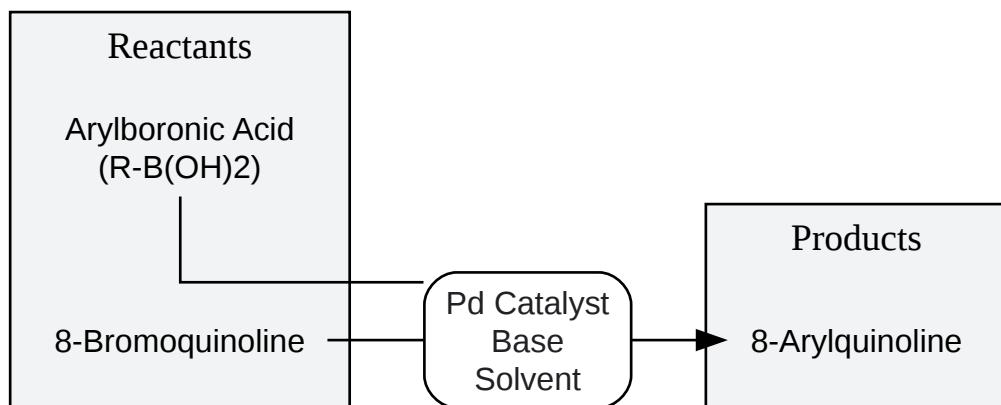
The primary methods for modifying **8-bromoquinoline** to create fluorescent probes involve the formation of carbon-carbon bonds. The Suzuki-Miyaura coupling introduces aryl groups, while the Sonogashira coupling introduces alkynyl moieties. These reactions are highly efficient and tolerate a wide variety of functional groups.

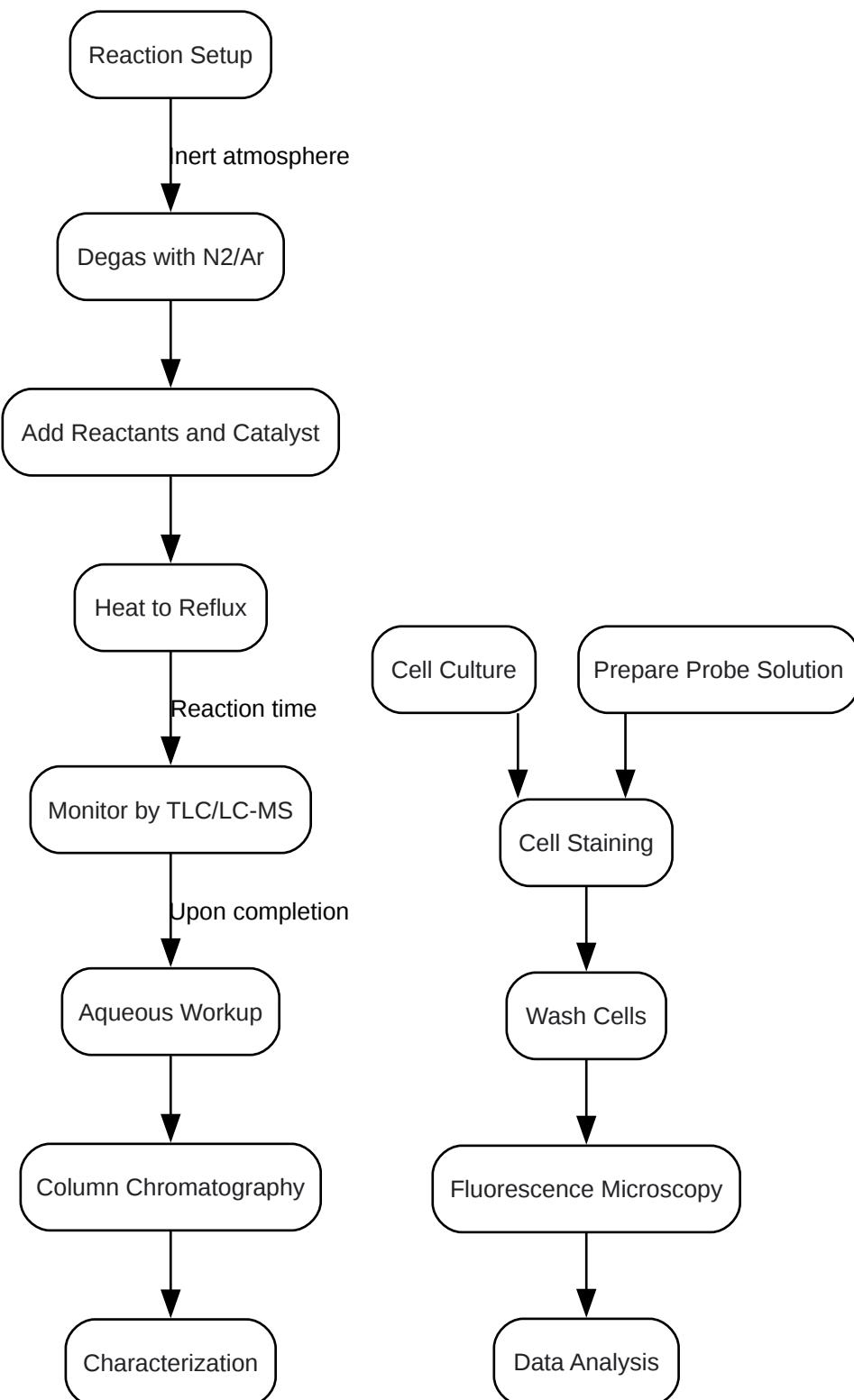
Suzuki-Miyaura Coupling for 8-Arylquinoline Synthesis

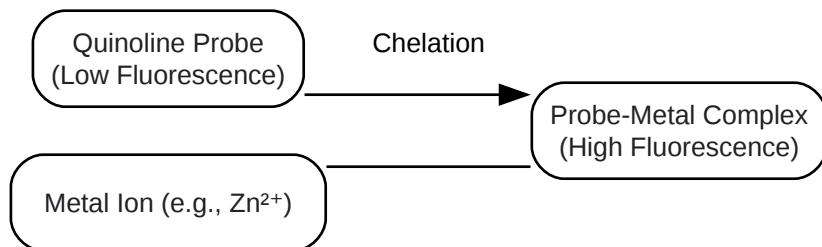
The Suzuki-Miyaura reaction is a palladium-catalyzed cross-coupling of an organoboron compound (boronic acid or ester) with an organohalide.^[9] This method is particularly useful for

synthesizing 8-arylquinolines, where the introduced aryl group can be further functionalized to act as a recognition site or to tune the photophysical properties of the probe.

General Reaction Scheme:





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